

A Comparative Analysis of Pentryl and Tetryl: Explosive Properties and Performance

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Compound of Interest

Compound Name: Pentryl

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This guide provides a comprehensive comparative analysis of the explosive properties of **Pentryl** and Tetryl, two significant nitramine explosives. The following sections detail their performance characteristics, supported by experimental data, and outline the methodologies for key evaluative tests.

Comparative Analysis of Explosive Properties

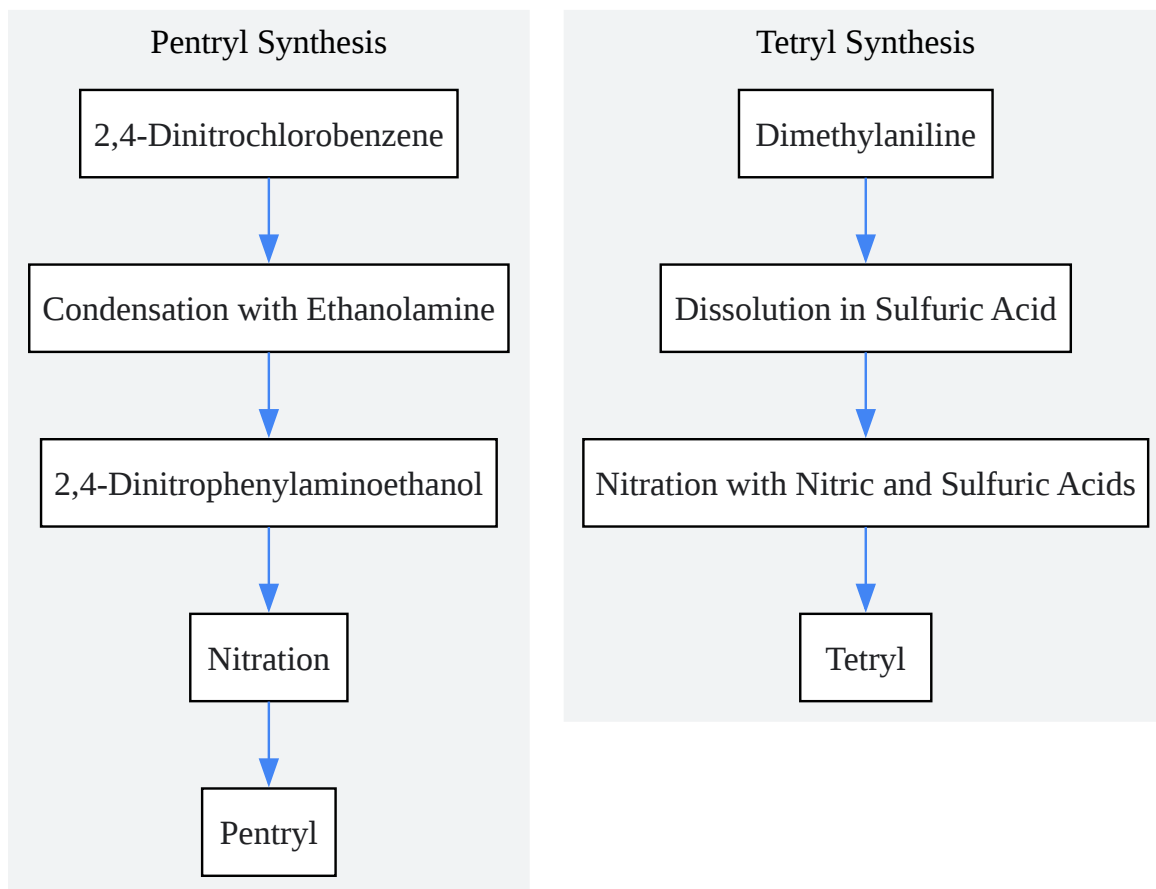
The following table summarizes the key explosive properties of **Pentryl** and Tetryl based on available experimental data.

Property	Pentryl	Tetryl
Chemical Formula	C ₈ H ₆ N ₆ O ₁₁	C ₇ H ₅ N ₅ O ₈
Molecular Weight	362.17 g/mol	287.144 g/mol [1]
Density	1.82 g/cm ³ [2]	1.73 g/cm ³ [1]
Detonation Velocity	~5000 m/s at 0.80 g/cm ³	7,570 m/s[1][3]
Heat of Explosion	372.4 kcal/mol[2]	Not explicitly found, but related thermochemical data is available.
Heat of Formation	43.4 kcal/mol[2]	Data available from various sources.
Heat of Combustion	911.1 kcal/mol[2]	-3510 ± 4.6 kJ/mol[4]
Melting Point	129°C (with slight decomposition)[2]	129.5°C[1]
Explosion Temperature	Explodes at 235°C (in 3 seconds)	Explodes when heated above 187°C[1][5]
Impact Sensitivity	Less sensitive than Tetryl	Sensitive[1]
Friction Sensitivity	Somewhat more sensitive than Tetryl[6]	Sensitive[1]
Trauzl Lead Block Test	15.8 cc expansion[6]	13.8 cc expansion[6]
Lead Block Compression Test	18.5 mm shortening[6]	16.6 mm shortening[6]

Experimental Protocols

Synthesis of Pentryl and Tetryl

The synthesis of **Pentryl** and Tetryl involves multi-step chemical reactions. A generalized workflow for their production is outlined below.



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Figure 1: Comparative Synthesis Pathways of **Pentryl** and Tetryl.

Pentryl Synthesis: The preparation of **Pentryl** typically involves the nitration of 2,4-dinitrophenylaminoethanol[2]. This precursor is synthesized by the condensation of 2,4-dinitrochlorobenzene with ethanolamine.

Tetryl Synthesis: A common method for synthesizing Tetryl is by dissolving dimethylaniline in concentrated sulfuric acid, followed by nitration with a mixture of nitric and sulfuric acids[7]. An alternative route involves the reaction of 2,4-dinitrochlorobenzene with methylamine to form dinitrophenyl methylamine, which is then nitrated[7].

Detonation Velocity Measurement

The detonation velocity, a critical performance parameter, is the speed at which the detonation wave propagates through the explosive.

Methodology: Dautriche Method

A widely used technique for measuring detonation velocity is the Dautriche method. This method involves inserting a detonating cord of known detonation velocity into the explosive charge at two points a measured distance apart. The collision point of the two detonation waves within the cord allows for the calculation of the explosive's detonation velocity.

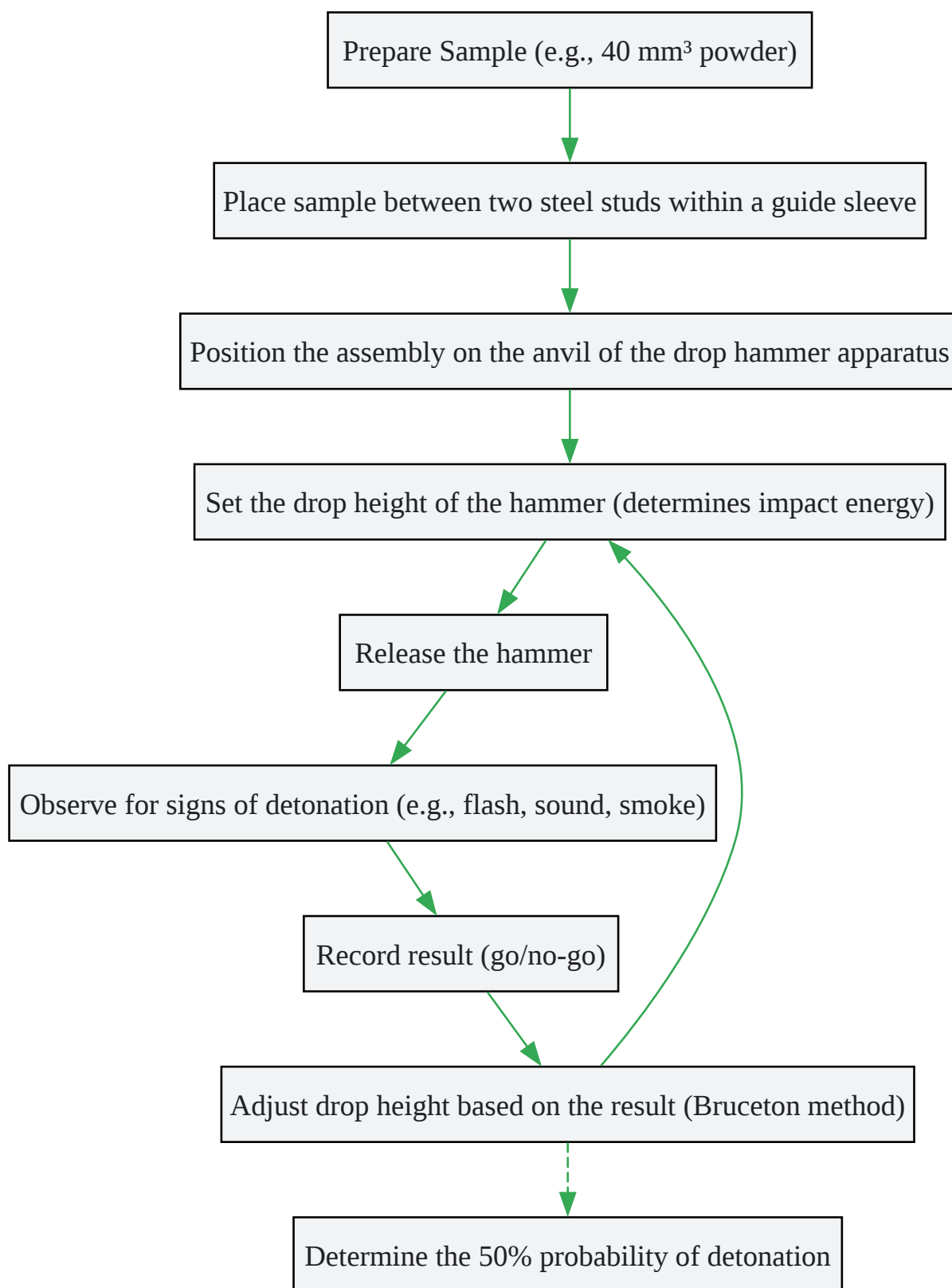
Sensitivity Testing

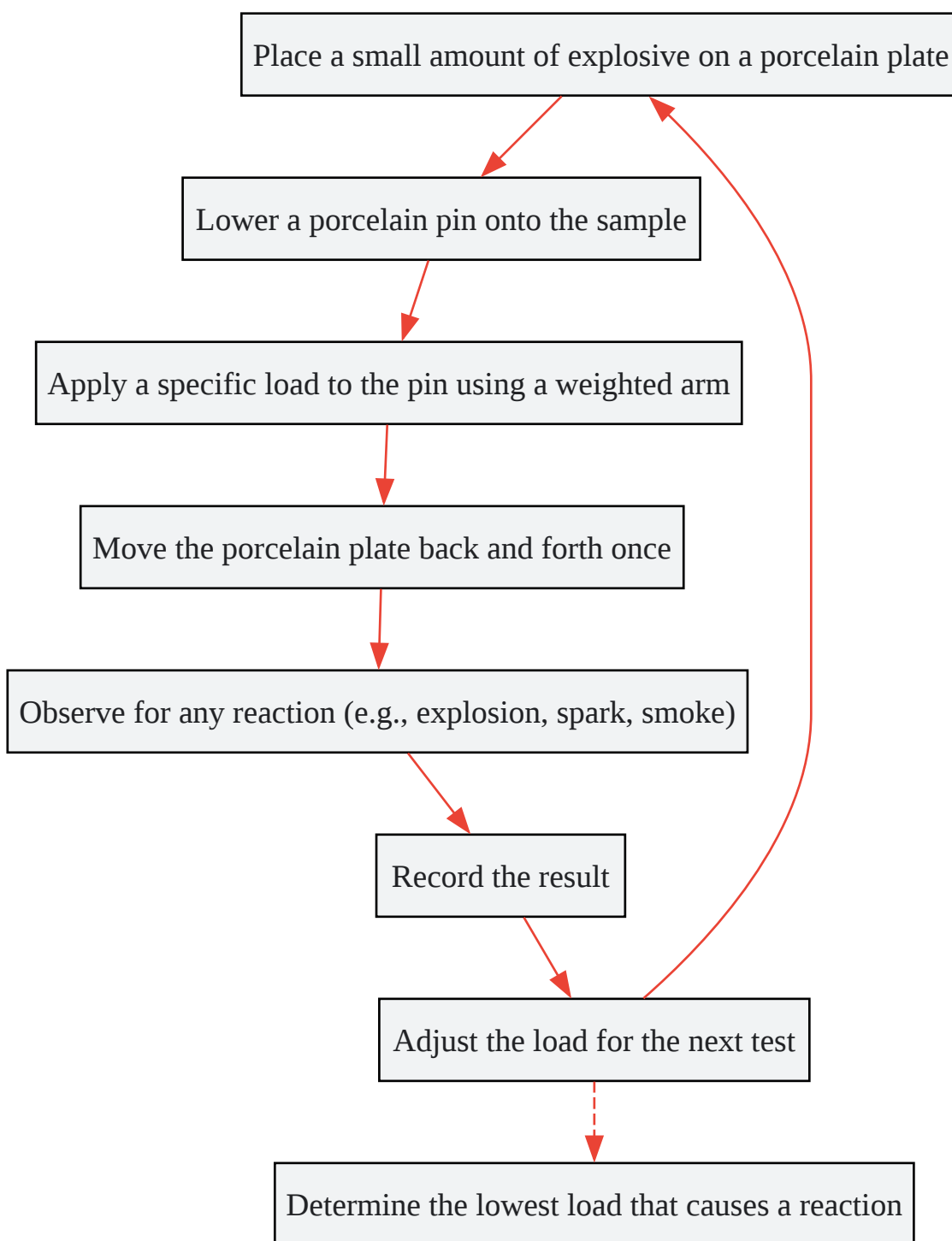
The sensitivity of an explosive to external stimuli such as impact and friction is a crucial safety and handling parameter.

Impact Sensitivity (Fall Hammer Test)

This test determines the energy required to cause an explosive to detonate under impact.

Experimental Workflow: Impact Sensitivity





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